

CAS number and molecular weight of Fenuron-d5

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Compound of Interest

Compound Name: Fenuron-d5

Cat. No.: B15558661

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An In-depth Technical Guide to Fenuron-d5

This guide provides a comprehensive overview of **Fenuron-d5**, a deuterated analog of the herbicide Fenuron. It is intended for researchers, scientists, and professionals in drug development and environmental analysis who utilize stable isotope-labeled compounds as internal standards for quantitative analysis.

Core Compound Information

Fenuron-d5 is primarily utilized as an internal standard in isotope dilution mass spectrometry. [1] This method allows for the precise quantification of Fenuron in various matrices by correcting for sample loss during preparation and instrumental variability. The five deuterium atoms on the phenyl ring give **Fenuron-d5** a distinct mass-to-charge ratio from its unlabeled counterpart, enabling its differentiation and accurate measurement by mass spectrometry.[1]

Quantitative Data Summary

The key chemical and physical properties of **Fenuron-d5** are summarized in the table below.

Property	Value	Source(s)
CAS Number	1219802-06-8	[2][3][4][5]
Molecular Weight	169.24 g/mol	[2][4][5]
Molecular Formula	C ₉ H ₇ D ₅ N ₂ O	[2][5]
Synonym	N,N-Dimethyl-N'-(phenyl-d5)urea	[4]
Isotopic Enrichment	≥99 atom % D	[4]
Appearance	White to Off-White Solid	[2][6]

Experimental Protocols

A representative experimental protocol for the quantitative analysis of Fenuron in environmental samples using **Fenuron-d5** as an internal standard is detailed below. This protocol is based on established methodologies for pesticide residue analysis.

Sample Preparation: Soil

- Extraction:
 - Weigh 10 g of homogenized soil into a centrifuge tube.
 - Add a known amount of **Fenuron-d5** internal standard solution.
 - Add 10 mL of acetonitrile.
 - Vortex for 1 minute.
 - Add anhydrous magnesium sulfate and sodium chloride, and shake vigorously.
 - Centrifuge at 4000 rpm for 5 minutes.[1]
- Cleanup (Dispersive Solid-Phase Extraction - dSPE):
 - Take an aliquot of the acetonitrile supernatant.

- Add it to a dSPE tube containing primary secondary amine (PSA) sorbent and C18 sorbent.
- Vortex for 30 seconds.
- Centrifuge at 10,000 rpm for 2 minutes.[\[1\]](#)
- Final Preparation:
 - Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial.
 - The sample is now ready for LC-MS/MS analysis.[\[1\]](#)

Sample Preparation: Water

- Fortification: Add a known amount of **Fenuron-d5** internal standard solution to a measured volume of the water sample.[\[1\]](#)
- Solid-Phase Extraction (SPE):
 - Condition an SPE cartridge (e.g., Oasis HLB) with methanol followed by deionized water.
 - Load the water sample onto the SPE cartridge.
 - Wash the cartridge with deionized water to remove interferences.
 - Elute the analytes with a suitable solvent, such as acetonitrile or methanol.[\[1\]](#)
- Concentration and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in an appropriate solvent (e.g., methanol/water) for LC-MS/MS analysis.[\[1\]](#)

LC-MS/MS Analysis

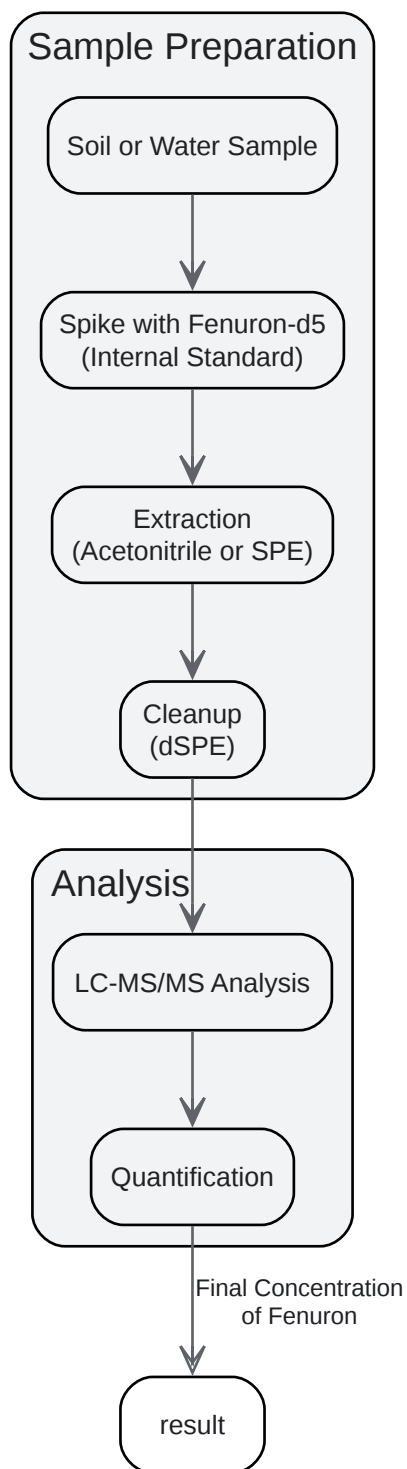
- Instrumentation: A liquid chromatograph coupled with a tandem mass spectrometer (LC-MS/MS) is used for analysis.

- **Chromatographic Conditions:** A C18 reverse-phase column is typically used for separation, with a mobile phase gradient of water and methanol or acetonitrile, both containing a small amount of formic acid or ammonium formate to improve ionization.
- **Mass Spectrometry:** The mass spectrometer is operated in positive electrospray ionization (ESI+) mode.
- **Detection:** Monitor for specific precursor-to-product ion transitions for both Fenuron and **Fenuron-d5**.[\[1\]](#)
- **Quantification:** The concentration of Fenuron in the sample is determined by comparing the peak area ratio of Fenuron to **Fenuron-d5** against a calibration curve prepared with known concentrations of both compounds.[\[1\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the analysis of Fenuron in environmental samples using **Fenuron-d5** as an internal standard.

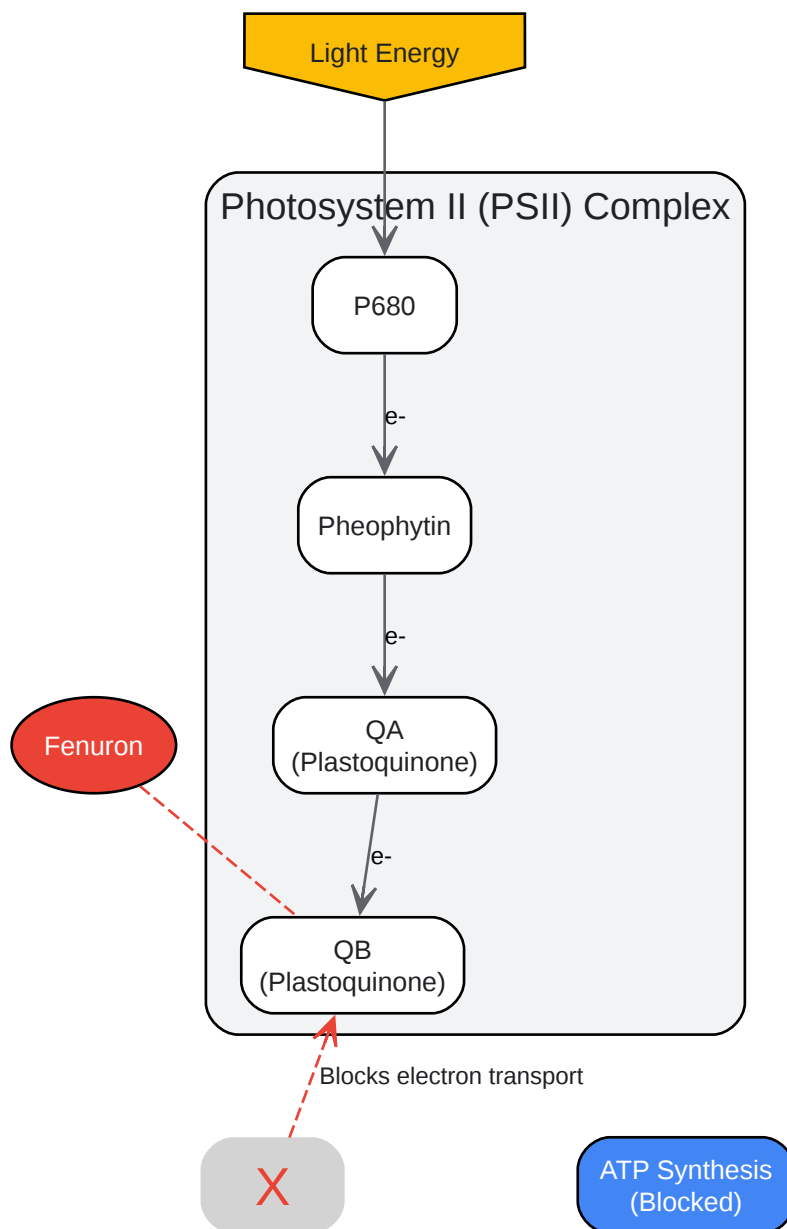


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Caption: Generalized workflow for Fenuron analysis.

Signaling Pathway: Inhibition of Photosystem II

Fenuron, like other phenylurea herbicides, acts by inhibiting photosynthesis. The diagram below illustrates its mechanism of action.



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Caption: Mechanism of action of Fenuron.

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